

Application Notes and Protocols: ZK-806450

Solubility and Solvent Preparation

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Compound of Interest

Compound Name: ZK-806450

Cat. No.: B15608462

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Abstract

These application notes provide detailed protocols for the solubilization and preparation of **ZK-806450**, a potent factor Xa inhibitor with noted antiviral activities. The following sections outline the necessary reagents, equipment, and step-by-step instructions to ensure accurate and reproducible preparation of **ZK-806450** solutions for various research applications. Adherence to these guidelines is crucial for maintaining the integrity and activity of the compound.

Compound Information

Parameter	Value	Reference
Compound Name	ZK-806450	[1]
CAS Number	247188-27-8	[1]
Molecular Formula	C ₃₁ H ₃₁ N ₅ O	[1]
Molecular Weight	489.62 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98% (or refer to the Certificate of Analysis)	[1]

Solubility Data

ZK-806450 is readily soluble in Dimethyl Sulfoxide (DMSO).^[1] The following table provides the required volumes of DMSO to prepare stock solutions of varying concentrations based on a compound mass of 1 mg, 5 mg, and 10 mg.

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.04 mL	10.21 mL	20.42 mL
5 mM	0.41 mL	2.04 mL	4.08 mL
10 mM	0.20 mL	1.02 mL	2.04 mL
50 mM	0.04 mL	0.20 mL	0.41 mL

Note: This data is based on a molecular weight of 489.62 g/mol . Batch-specific molecular weights may vary due to hydration, which will affect the solvent volumes required. Always refer to the batch-specific information provided by the supplier.^[1]

Solvent Preparation Protocol

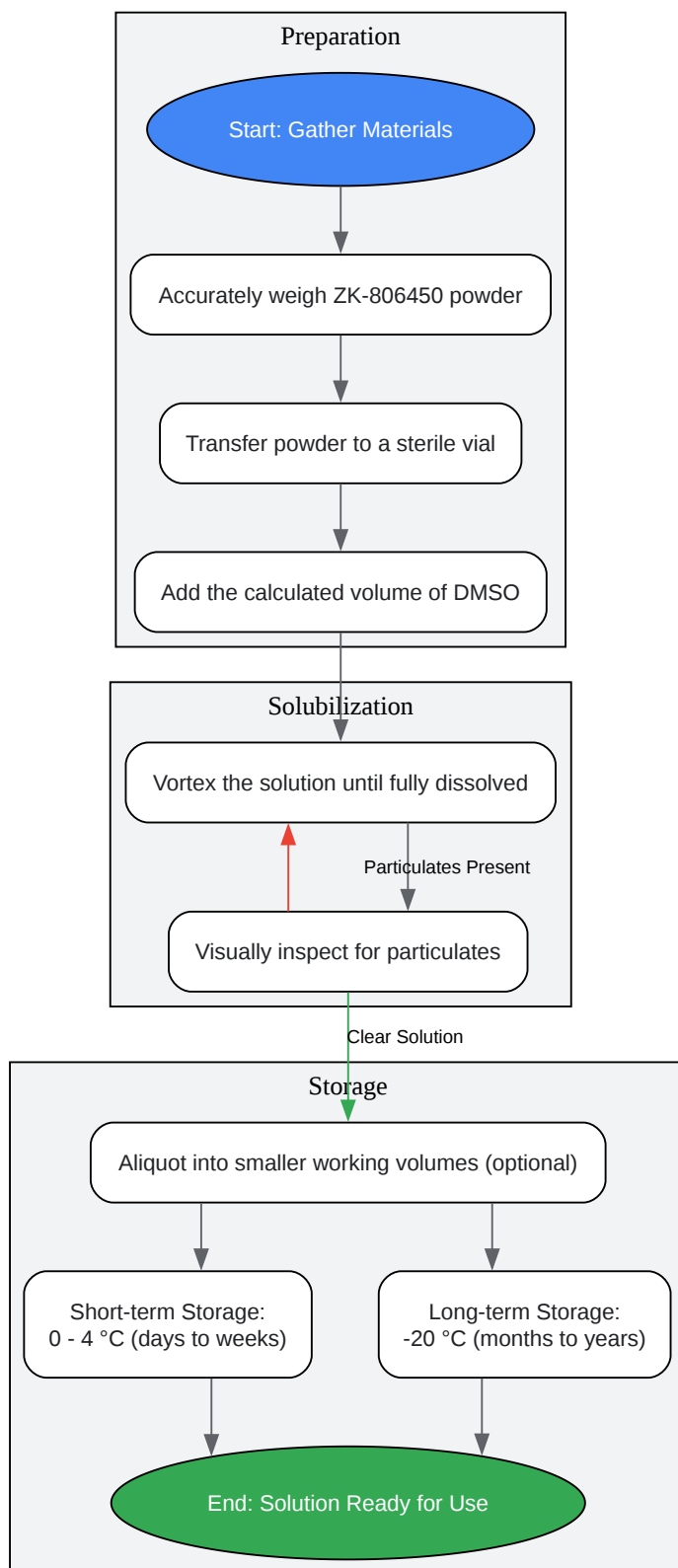
This protocol details the steps for preparing a stock solution of **ZK-806450** in DMSO.

Materials and Equipment

- **ZK-806450** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or appropriate vials
- Calibrated micropipettes
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Workflow



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Workflow for **ZK-806450** Solvent Preparation.

Step-by-Step Procedure

- Preparation: Before handling the compound, ensure you are wearing appropriate PPE.
- Weighing: Accurately weigh the desired amount of **ZK-806450** powder using a calibrated analytical balance.
- Transfer: Carefully transfer the weighed powder into a sterile microcentrifuge tube or an appropriate vial.
- Solvent Addition: Based on the desired final concentration (refer to the table in Section 2), use a calibrated micropipette to add the calculated volume of DMSO to the vial containing the **ZK-806450** powder.
- Dissolution: Tightly cap the vial and vortex the solution until the **ZK-806450** is completely dissolved. A clear solution should be obtained.
- Visual Inspection: Visually inspect the solution to ensure there are no undissolved particulates. If particulates are present, continue to vortex until the solution is clear.
- Aliquoting and Storage: For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes.
 - Short-term storage: Store the stock solution at 0 - 4 °C for use within days to weeks.^[1]
 - Long-term storage: For long-term storage (months to years), store the aliquots at -20 °C.^[1]

Safety Precautions

- **ZK-806450** is for research use only and is not for human or veterinary use.^[1]
- Handle the compound and DMSO in a well-ventilated area, preferably within a chemical fume hood.

- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Dispose of waste materials according to institutional and local regulations.

Disclaimer

The information provided in these application notes is for guidance only and is based on currently available data. Researchers should always refer to the product-specific information provided by the supplier and conduct their own validation experiments.

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References

- 1. medkoo.com [medkoo.com]
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